

Essential Safety and Logistical Information for Handling Ectocarpene

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Compound of Interest

Compound Name: *Ectocarpene*

Cat. No.: *B1253934*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile organic compounds like **Ectocarpene**. This guide provides comprehensive, procedural information for the safe handling, storage, and disposal of **Ectocarpene**, establishing a foundation of trust and safety in your laboratory operations. Although a specific Safety Data Sheet (SDS) for **Ectocarpene** is not readily available in public databases, this document compiles procedural guidance based on its known chemical properties and the safety protocols for similar substances, such as other cycloheptadienes and volatile organic compounds.

Chemical and Physical Properties of Ectocarpene

Ectocarpene is a volatile, colorless liquid with a fruity scent, primarily known as a pheromone in brown algae.^[1] Its physical and chemical properties are crucial for determining appropriate handling and safety measures.

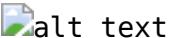
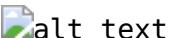
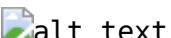
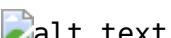
Property	Value
Chemical Formula	C ₁₁ H ₁₆ [1]
Molar Mass	148.249 g·mol ⁻¹ [1]
Density	0.908 g/mL [1]
Boiling Point	207.4°C at 760 mmHg
Flash Point	63.5°C
Vapor Pressure	0.3±0.2 mmHg at 25°C (Predicted)
CAS Number	33156-93-3 [1]

Hazard Assessment and GHS Classification

While a specific GHS classification for **Ectocarpene** is not published, its properties as a volatile hydrocarbon suggest the following potential hazards, which are common to similar chemicals:

- Flammable Liquid: The flash point of 63.5°C indicates that **Ectocarpene** is a flammable liquid. Vapors can form explosive mixtures with air.[\[2\]](#)[\[3\]](#)
- Skin and Eye Irritation: Like many organic solvents, prolonged or repeated contact may degrease the skin, leading to dryness, cracking, or dermatitis.[\[4\]](#) Direct contact with the eyes may cause irritation.[\[4\]](#)[\[5\]](#)
- Respiratory Irritation: Inhalation of high concentrations of vapor may cause respiratory tract irritation, dizziness, and drowsiness.[\[4\]](#)
- Aspiration Hazard: If swallowed, there is a risk of aspiration into the lungs, which can cause chemical pneumonitis.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Aquatic Toxicity: Many similar organic compounds are harmful to aquatic life with long-lasting effects.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Based on these potential hazards, the GHS pictograms likely to be associated with **Ectocarpene** would include:

Pictogram	Hazard
	Flammable
	Irritant (skin and eye), Skin Sensitizer, Acute Toxicity (harmful), Respiratory Tract Irritant[6]
	Aspiration Hazard[6]
	Hazardous to the Aquatic Environment[6]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure through inhalation, dermal contact, and eye contact.[7][8]

Eye and Face Protection:

- Safety Glasses with Side Shields: For handling small quantities in a well-ventilated area.
- Chemical Goggles: Should be worn when there is a risk of splashing.[4]
- Face Shield: Recommended in addition to chemical goggles when handling larger quantities or when there is a significant splash risk.

Skin Protection:

- Gloves:
 - Material: Chemically resistant gloves such as Nitrile or Neoprene are recommended. Avoid latex gloves as they offer poor protection against many organic solvents.
 - Inspection: Always inspect gloves for tears or holes before use.
 - Removal: Remove gloves without touching the outer surface and wash hands thoroughly after use.

- Laboratory Coat: A flame-retardant lab coat should be worn and kept fastened.
- Apron: A chemically resistant apron (e.g., PVC) should be worn over the lab coat when handling larger volumes.[\[4\]](#)

Respiratory Protection:

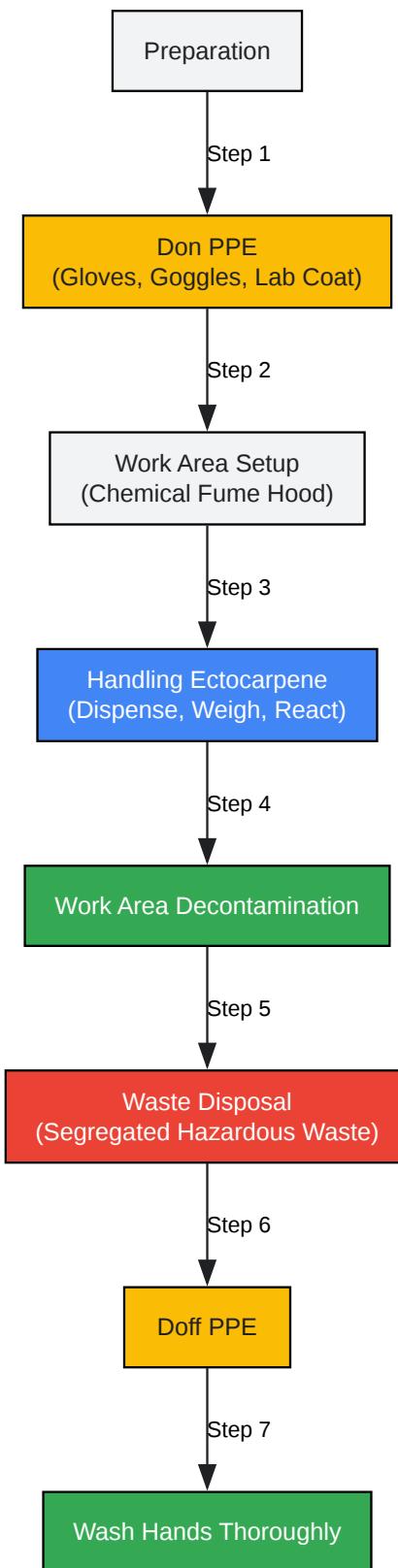
- Respiratory protection is typically not required when handling small quantities in a properly functioning chemical fume hood.
- If work must be performed outside of a fume hood or if ventilation is inadequate, a respirator with an organic vapor cartridge is necessary. Respirator use requires a formal respiratory protection program, including fit testing and training.[\[8\]](#)

Operational and Disposal Plans

Standard Operating Procedure for Handling

Ectocarpene

Adherence to a strict operational workflow minimizes the risk of exposure and accidents.



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Caption: Standard workflow for safely handling **Ectocarpene** in a laboratory setting.

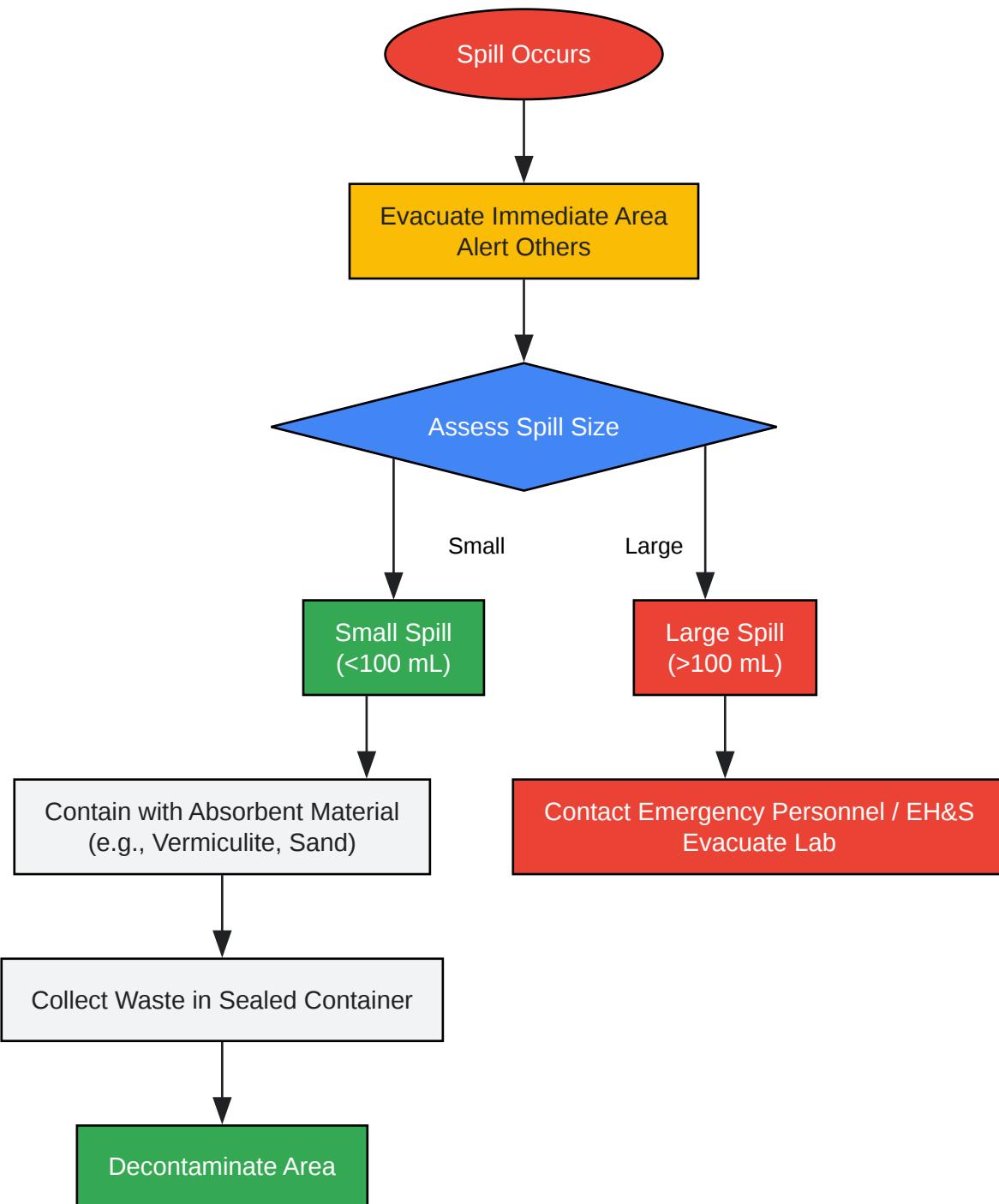
Experimental Protocol for Safe Handling:

- Engineering Controls: All work involving **Ectocarpene** should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood, to minimize inhalation exposure. [\[7\]](#)
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE as outlined above (nitrile gloves, chemical goggles, flame-retardant lab coat).
- Handling:
 - Use the smallest quantity of the chemical necessary for the experiment.
 - Keep containers tightly closed when not in use.
 - Avoid direct contact with skin, eyes, and clothing.
 - Use equipment and containers made of compatible materials.
- Hygiene:
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
 - Do not eat, drink, or smoke in areas where **Ectocarpene** is handled or stored. [\[2\]](#)
- Storage:
 - Store **Ectocarpene** in a cool, dry, well-ventilated area, away from heat, sparks, and open flames. [\[9\]](#)[\[10\]](#)
 - Store in a tightly sealed, properly labeled container.
 - Keep away from incompatible materials such as strong oxidizing agents.
- Disposal Plan:
 - All **Ectocarpene** waste, including contaminated materials (e.g., gloves, pipette tips, paper towels), must be disposed of as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[\[4\]](#)

Emergency Procedures: Spill Response

In the event of a spill, a clear and immediate plan is necessary to ensure safety and proper cleanup.



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Caption: Logical workflow for responding to an **Ectocarpene** spill.

Spill Cleanup Protocol:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the immediate area.

- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Remove Ignition Sources: Extinguish all nearby flames and turn off any spark-producing equipment.[\[10\]](#)
- For Small Spills (if trained to do so):
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Contain the spill using an inert absorbent material like vermiculite, sand, or a commercial sorbent pad.
 - Carefully collect the absorbed material into a sealable, labeled container for hazardous waste.
 - Clean the spill area with soap and water.
- For Large Spills:
 - Do not attempt to clean it up.
 - Evacuate the laboratory immediately.
 - Close the doors to the affected area.
 - Contact your institution's Environmental Health and Safety (EH&S) department or emergency response team.

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